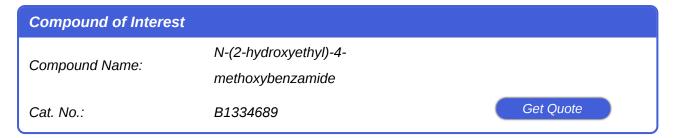


N-(2-hydroxyethyl)-4-methoxybenzamide (CAS 57728-69-5): A Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(2-hydroxyethyl)-4-methoxybenzamide is a chemical compound with the CAS number 57728-69-5. While commercially available for research purposes, a comprehensive review of publicly accessible scientific literature and patent databases reveals a significant lack of indepth studies on its biological activity, mechanism of action, and specific applications. This technical guide consolidates the available information and highlights the current knowledge gaps regarding this molecule.

Chemical and Physical Properties

The fundamental properties of **N-(2-hydroxyethyl)-4-methoxybenzamide** have been collated from various chemical suppliers and databases. These properties are essential for its handling, storage, and use in any experimental setting.



Property	Value	Source
CAS Number	57728-69-5	Multiple Sources
Molecular Formula	C10H13NO3	[1][2][3]
Molecular Weight	195.22 g/mol	[2][3]
Appearance	Solid (predicted)	[4]
Storage Temperature	2-8°C	[3]
SMILES	COC1=CC=C(C=C1)C(=O)NC	[1]
InChI	InChI=1S/C10H13NO3/c1-14- 9-4-2-8(3-5-9)10(13)11-6-7- 12/h2-5,12H,6-7H2,1H3, (H,11,13)	[1]

It is important to note that one major supplier, Sigma-Aldrich, explicitly states that they do not perform analytical data collection for this product and it is sold "as-is," with the buyer assuming responsibility for confirming its identity and purity.[2]

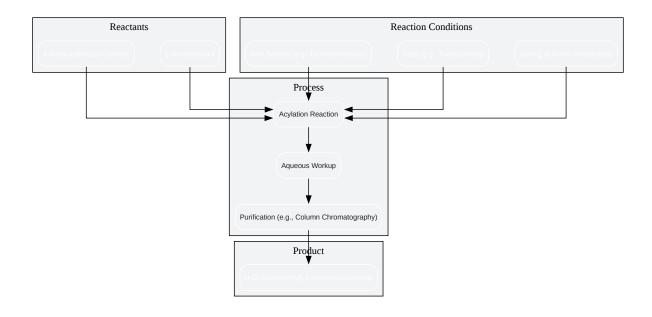
Synthesis

A detailed, validated experimental protocol for the synthesis of **N-(2-hydroxyethyl)-4-methoxybenzamide** is not available in the peer-reviewed literature. However, a general approach to the synthesis of N-substituted benzamides can be conceptualized. This typically involves the acylation of an amine with a benzoyl derivative.

A potential synthetic route, based on general chemical principles, is the reaction of 4-methoxybenzoyl chloride with 2-aminoethanol. This reaction would likely be carried out in the presence of a base to neutralize the hydrochloric acid byproduct.

Below is a logical workflow diagram for a hypothetical synthesis of **N-(2-hydroxyethyl)-4-methoxybenzamide**. It is crucial to understand that this is a theoretical pathway and has not been experimentally validated from available sources.





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Caption: Hypothetical synthesis workflow for **N-(2-hydroxyethyl)-4-methoxybenzamide**.

Biological Activity and Mechanism of Action

As of the date of this document, there are no published studies detailing any specific biological activity or the mechanism of action for **N-(2-hydroxyethyl)-4-methoxybenzamide**. Searches of prominent scientific databases have not yielded any information on its use in biological assays, its potential as a therapeutic agent, or its interactions with any biological signaling pathways.

Experimental Protocols



Consistent with the lack of research on this compound, no detailed experimental protocols for its use in any application have been found in the public domain.

Conclusion and Future Outlook

N-(2-hydroxyethyl)-4-methoxybenzamide is a chemical entity for which only basic chemical and physical data are available. There is a complete absence of published research on its synthesis, biological effects, and potential applications. For researchers, scientists, and drug development professionals, this compound represents an unexplored area. Any investigation into its properties would be novel and would require foundational studies to establish its synthesis, purity, and basic biological characteristics before more complex research could be undertaken. The information gap highlights the vast number of chemical compounds that are synthesized and cataloged but remain uncharacterized, offering a wide-open field for discovery.

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